

Technical Monograph: 2-[3-(Propan-2-yl)phenoxy]acetic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-[3-(Propan-2-yl)phenoxy]acetic acid

CAS No.: 1878-52-0

Cat. No.: B3048947

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Identity, Synthesis, and Pharmacophore Analysis for Lead Optimization

Executive Summary

2-[3-(Propan-2-yl)phenoxy]acetic acid (CAS: 1878-52-0), also known as (3-isopropylphenoxy)acetic acid, represents a canonical scaffold in medicinal chemistry, primarily utilized as a lipophilic probe in Quantitative Structure-Activity Relationship (QSAR) studies and as a precursor in the development of peroxisome proliferator-activated receptor (PPAR) agonists.

While not a marketed therapeutic itself, its structural motifs—specifically the meta-substituted phenoxyacetic acid core—form the pharmacophore basis for the fibrate class of lipid-lowering agents (e.g., clofibrate, fenofibrate). This guide analyzes its utility as a chemical biology tool to calibrate lipophilicity (

constants) and illustrates the critical metabolic liabilities that necessitate structural modification (e.g.,

-methylation) for clinical efficacy.

Chemical Identity & Physicochemical Profile

This compound serves as a benchmark for evaluating the contribution of branched alkyl substituents to overall molecular lipophilicity.

Property	Value	Notes
IUPAC Name	2-[3-(Propan-2-yl)phenoxy]acetic acid	
Common Synonyms	(3-Isopropylphenoxy)acetic acid; 3-IPAA	
CAS Registry	1878-52-0	
Molecular Formula	C	
	H	
	O	
Molecular Weight	194.23 g/mol	
LogP (Exp)	~2.7	Ideal range for oral bioavailability (Lipinski's Rule of 5).
Hansch Value	1.30 (for 3-Pr group)	Critical QSAR parameter; demonstrates branching effect on hydrophobicity [1].
pKa	~3.1 - 3.5	Carboxylic acid moiety; ionized at physiological pH.
Physical State	White to off-white crystalline solid	

Structural Analysis & SAR Logic

The utility of **2-[3-(propan-2-yl)phenoxy]acetic acid** lies in its role as a "parent" structure for understanding metabolic stability in drug design.

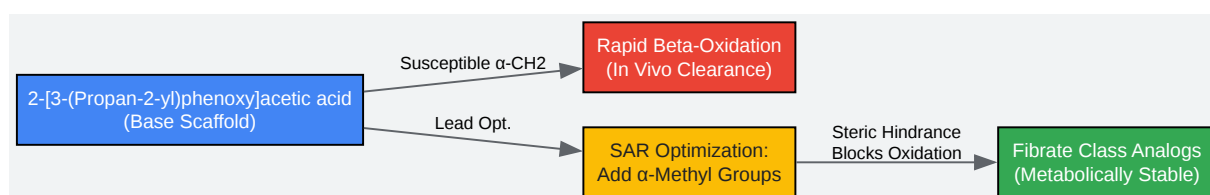
The Fibrate Pharmacophore Evolution

The phenoxyacetic acid headgroup is a known ligand for PPAR

. However, the unsubstituted methylene group (
-carbon) in this compound renders it susceptible to rapid metabolic degradation via
-oxidation.

Key Insight: Successful drugs in this class (e.g., Ciprofibrate) introduce a gem-dimethyl group at the

-position to block this metabolic pathway, converting the acetic acid tail into an isobutyric acid tail.



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Figure 1: Structural evolution from the base scaffold to metabolically stable fibrate drugs.

Synthesis Protocol

Methodology: Williamson Ether Synthesis Scale: Laboratory (10–50 mmol) Rationale: This route utilizes readily available starting materials and avoids complex protection/deprotection steps. The use of a mild base (K

CO

) in a polar aprotic solvent (DMF or Acetone) minimizes side reactions like ester hydrolysis or Claisen condensation.

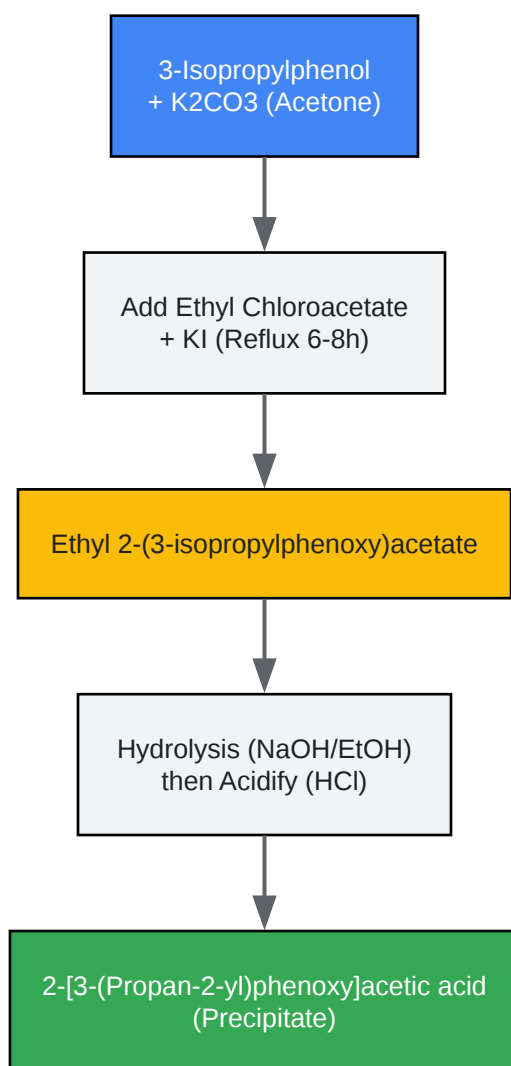
Reagents & Materials

- Substrate: 3-Isopropylphenol (1.0 eq)
- Alkylation Agent: Ethyl chloroacetate or Chloroacetic acid (1.1 eq)
 - Note: Using the ethyl ester improves solubility and yield; requires subsequent hydrolysis.
- Base: Potassium Carbonate (K₂CO₃), anhydrous (2.0 eq)
- Solvent: Acetone (reflux) or DMF (80°C)
- Catalyst: Potassium Iodide (KI) (0.1 eq) – Finkelstein condition to accelerate reaction.

Step-by-Step Procedure

- Nucleophile Formation:
 - Charge a round-bottom flask with 3-isopropylphenol (13.6 g, 100 mmol) and anhydrous Acetone (150 mL).
 - Add K₂CO₃ (27.6 g, 200 mmol) in one portion.
 - Stir at room temperature for 30 minutes to facilitate phenoxide formation.
- Alkylation:
 - Add Ethyl chloroacetate (13.5 g, 110 mmol) and KI (1.6 g, 10 mmol).
 - Heat the mixture to reflux (approx. 56°C) for 6–8 hours.

- In-Process Control (IPC): Monitor by TLC (Hexane:EtOAc 8:2). Disappearance of phenol indicates completion.
- Workup (Ester Intermediate):
 - Filter off inorganic salts.
 - Concentrate the filtrate in vacuo.
 - Dissolve residue in EtOAc, wash with 1N NaOH (to remove unreacted phenol), water, and brine.
 - Dry over Na₂SO₄ and concentrate.
- Hydrolysis (Ester to Acid):
 - Dissolve the crude ester in Ethanol (50 mL).
 - Add 10% NaOH solution (50 mL).
 - Stir at room temperature for 2 hours.
 - Acidify with 1N HCl to pH ~2. The product, **2-[3-(propan-2-yl)phenoxy]acetic acid**, will precipitate.
- Purification:
 - Recrystallize from Ethanol/Water or Hexane/EtOAc.
 - Yield Target: >85%.



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Figure 2: Williamson ether synthesis pathway via ester intermediate.

Analytical Profiling & Quality Control

For research applications, purity must be confirmed to rule out isomeric impurities (e.g., 2-isopropyl or 4-isopropyl isomers) which have vastly different biological activities.

HPLC Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase:

- A: 0.1% Formic Acid in Water.
- B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV @ 270 nm (Phenoxy absorption).
- Retention Time: Predicted ~8.5 min (due to moderate lipophilicity).

NMR Characterization (Predicted)

- ¹H NMR (DMSO-d₆, 400 MHz):

- 12.9 (s, 1H, -COOH)
- 7.2 - 6.7 (m, 4H, Ar-H)
- 4.6 (s, 2H, -O-CH
-COOH)
- 2.8 (sept, 1H, -CH(CH
)
)
- 1.2 (d, 6H, -CH(CH
)
)

Biological Context & Safety

Mechanism of Action (PPAR Agonism)

Phenoxyacetic acids mimic endogenous fatty acids. This compound binds to the Peroxisome Proliferator-Activated Receptor alpha (PPAR

), a nuclear transcription factor regulating lipid metabolism.

- Binding Mode: The carboxylic acid headgroup forms hydrogen bonds with Tyr464 and Tyr314 in the PPAR

ligand-binding domain. The 3-isopropyl group occupies the hydrophobic pocket, contributing to binding affinity via van der Waals interactions.

Toxicology Note

Researchers must handle this compound with care. Structurally related phenoxyacetic acids (e.g., 2,4-D) are potent auxins (plant growth regulators) and can exhibit off-target toxicity in mammalian systems at high doses.

- GHS Classification: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).

References

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